

Safeguarding Your Laboratory: Proper Disposal Procedures for BD-1047

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Compound of Interest

Compound Name:	BD-1047
CAS No.:	138356-20-4
Cat. No.:	B1210693

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. The proper disposal of chemical reagents is a critical component of this responsibility. This document provides essential, immediate safety and logistical information for the proper disposal of **BD-1047**, a selective sigma-1 receptor antagonist. Adherence to these procedures will help ensure the safety of laboratory personnel and compliance with environmental regulations.

Chemical and Safety Data for BD-1047

A thorough understanding of the chemical properties and associated hazards of **BD-1047** is the first step in its safe handling and disposal. The following table summarizes key quantitative data for **BD-1047** dihydrobromide.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₂₀ Cl ₂ N ₂ • 2HBr	[1][2]
Molecular Weight	437.04 g/mol	[2][3]
CAS Number	138356-21-5	[1][4]
Appearance	White powder/crystalline solid	[1][2]
Purity	≥95% - ≥98%	[1][2]
Solubility	Water: >5 mg/mL, Soluble up to 50 mM DMSO: Soluble up to 50 mM PBS (pH 7.2): 10 mg/mL	[1][2]
Storage Temperature	2-8°C, Desiccate	[2]

Hazard Identification:

According to its Safety Data Sheet (SDS), **BD-1047** (hydrobromide) is classified as a hazardous substance.[5] It is crucial to be aware of the following GHS hazard statements:

- H315: Causes skin irritation.[2][5]
- H318: Causes serious eye damage.[2][5]
- H335: May cause respiratory irritation.[2][5]

The signal word for this chemical is "Danger".[2] Primary irritant effects are noted on the skin and especially the eyes, with a risk of severe injury.[5]

Step-by-Step Disposal Protocol for **BD-1047**

The disposal of **BD-1047** must be handled in accordance with local, state, and federal regulations for hazardous chemical waste.[6][7][8] Do not dispose of **BD-1047** in the regular trash or down the sanitary sewer.[7][9]

1. Personal Protective Equipment (PPE):

- Before handling **BD-1047** for disposal, ensure you are wearing appropriate PPE, including safety glasses or goggles, a lab coat, and chemical-resistant gloves.

2. Waste Collection and Segregation:

- **Unused or Expired BD-1047:** The pure, solid chemical should be disposed of in its original container if possible. If not, transfer it to a new, clean, and compatible container.
- **Contaminated Materials:** Any materials contaminated with **BD-1047**, such as pipette tips, tubes, or absorbent paper, should be collected in a designated, leak-proof container.
- **Solutions of BD-1047:** Aqueous or solvent-based solutions containing **BD-1047** must be collected in a sealed, compatible liquid waste container. Do not mix with incompatible waste streams.

3. Labeling of Waste Containers:

- All waste containers must be clearly and accurately labeled.^{[8][9]} The label should include:
 - The words "Hazardous Waste".^{[8][9]}
 - The full chemical name: "**BD-1047**" or "N-[2-(3,4-Dichlorophenyl)ethyl]-N-methyl-2-(dimethylamino)ethylamine dihydrobromide". Do not use abbreviations.^[8]
 - The concentration and quantity of the waste. For mixtures, list all components and their approximate percentages.
 - The date when the waste was first added to the container (accumulation start date).
 - The name and contact information of the principal investigator or responsible person.
 - Appropriate hazard pictograms (e.g., Corrosion, Irritant).^[9]

4. Storage of Chemical Waste:

- Store the sealed and labeled hazardous waste containers in a designated, secure area within the laboratory, such as a satellite accumulation area.^[8]

- This area should be away from general laboratory traffic and incompatible materials.
- Ensure secondary containment is used for liquid waste containers to prevent spills.[7]

5. Disposal of Empty Containers:

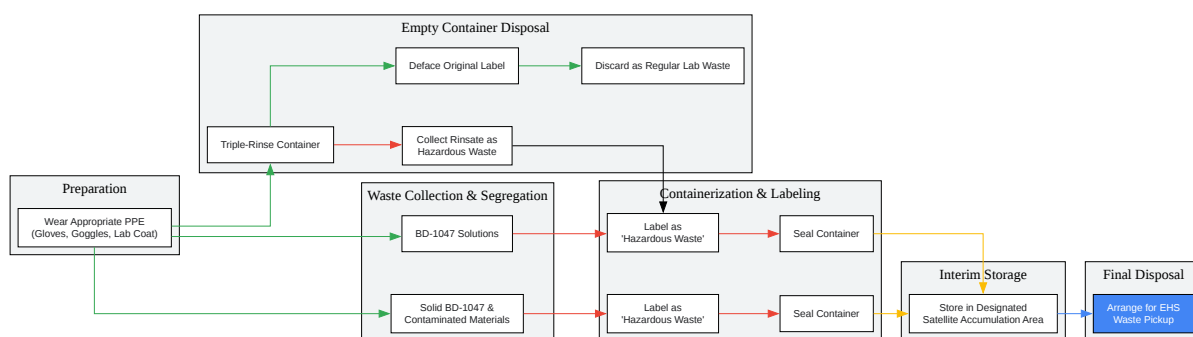
- Empty containers that previously held **BD-1047** must be triple-rinsed with a suitable solvent (e.g., water or another solvent in which **BD-1047** is soluble).[7][10]
- The rinsate from this process must be collected and disposed of as hazardous liquid waste. [7]
- After triple-rinsing, the original labels on the container should be defaced or removed before the container is discarded as regular laboratory glass or plastic waste.[11]

6. Arranging for Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office or equivalent department to arrange for the pickup and disposal of the hazardous waste.[9][11]
- Follow their specific procedures for waste collection requests. Do not transport hazardous waste outside of your laboratory.[11]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **BD-1047**.



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Caption: Workflow for the safe disposal of **BD-1047** and its empty containers.

By adhering to these procedures, you contribute to a safer research environment and ensure that hazardous chemical waste is managed responsibly. Always consult your institution's specific chemical hygiene plan and EHS guidelines for any additional requirements.

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